

Introduction: The Morpholine Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: (S)-Methyl 6,6-dimethyl-morpholine-3-carboxylate

CAS No.: 947729-86-4

Cat. No.: B3030737

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The morpholine ring system is a cornerstone in modern drug discovery, recognized as a "privileged scaffold" due to its frequent appearance in a wide array of biologically active compounds. Its unique physicochemical properties—a saturated heterocycle containing both an ether and a secondary amine function—confer favorable attributes such as metabolic stability, aqueous solubility, and the ability to form crucial hydrogen bonds with biological targets. These characteristics have led to its incorporation into numerous approved drugs, including the antibiotic Linezolid and the anticancer agent Gefitinib.

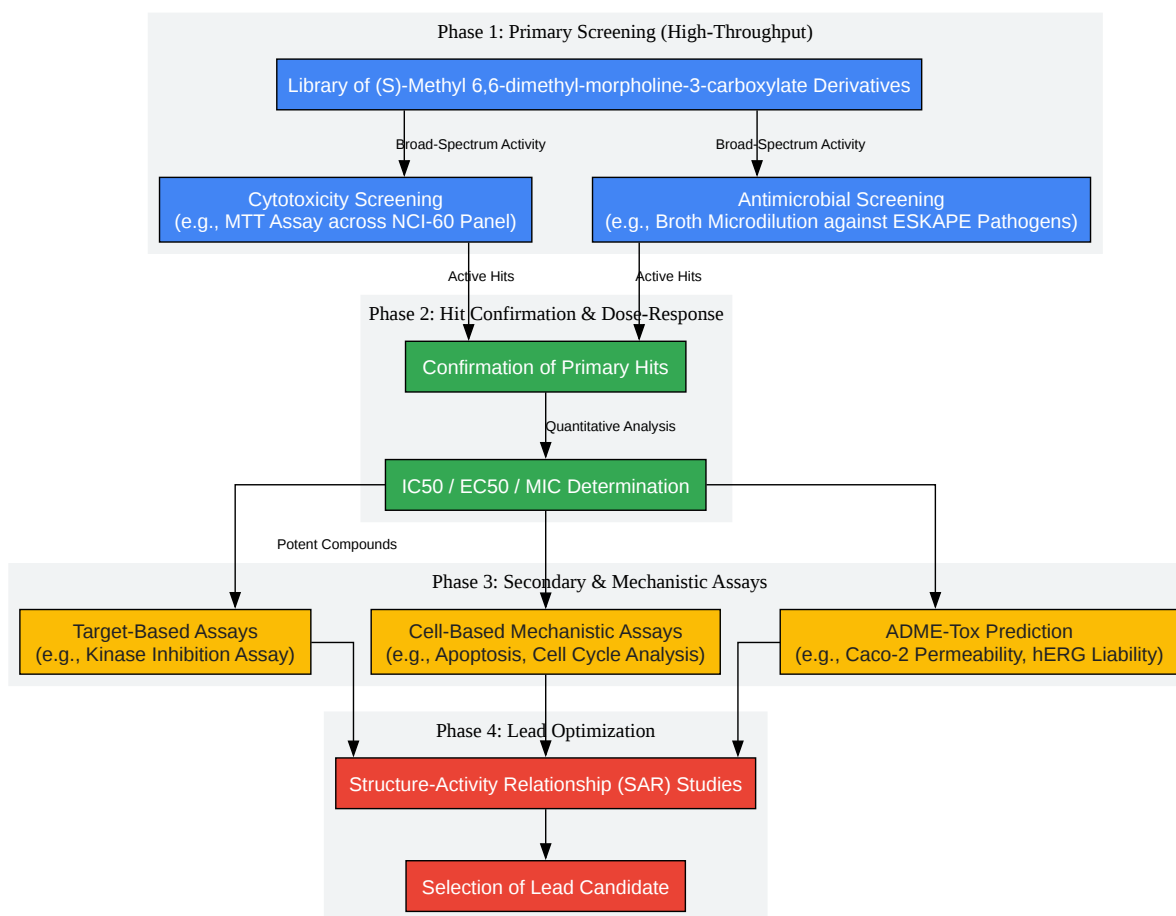
The specific derivative, **(S)-Methyl 6,6-dimethyl-morpholine-3-carboxylate**, serves as a versatile chiral building block. The gem-dimethyl substitution at the C6 position can induce a specific ring conformation and enhance metabolic stability by preventing oxidation at the adjacent carbon atom. The carboxylate group at C3 provides a convenient handle for synthetic elaboration, allowing for the creation of diverse libraries of amides, esters, and other functional groups. This guide provides a comprehensive framework for the bioactivity screening of novel derivatives synthesized from this core, outlines a comparative analysis against alternative scaffolds, and presents detailed experimental protocols to ensure data integrity and reproducibility.

Section 1: A Strategic Workflow for Bioactivity Screening

A successful screening campaign does not occur in a vacuum; it is a structured, multi-step process designed to efficiently identify promising lead compounds from a larger pool of candidates. The causality behind this workflow is rooted in a resource-management principle: employing broad, high-throughput methods initially to cast a wide net, followed by more complex, resource-intensive assays to deeply characterize the most promising hits. This tiered approach minimizes effort spent on inactive compounds and maximizes the focus on those with genuine therapeutic potential.

Experimental Workflow Diagram

The following diagram illustrates a typical tiered screening cascade, moving from primary, broad-spectrum assays to more specific, mechanism-of-action studies.



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Caption: A tiered workflow for screening morpholine derivatives.

Section 2: In-Depth Protocol — Cytotoxicity Screening via MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay remains a gold standard for initial cytotoxicity screening due to its reliability, cost-effectiveness, and scalability. Its principle is based on the reduction of the yellow tetrazolium salt MTT into purple formazan crystals by metabolically active cells, specifically by mitochondrial reductase enzymes. The amount of formazan produced is directly proportional to the number of viable cells.

Trustworthiness: A Self-Validating Protocol

This protocol is designed to be self-validating by incorporating essential controls.

- **Vehicle Control:** Cells treated with the same concentration of the solvent (e.g., DMSO) used to dissolve the test compounds. This control accounts for any potential toxicity of the solvent itself.
- **Positive Control:** Cells treated with a known cytotoxic agent (e.g., Doxorubicin). This confirms that the assay system is responsive to cytotoxic effects.
- **Blank Control:** Wells containing only media and MTT reagent. This provides the baseline absorbance to be subtracted from all other readings.

Step-by-Step Experimental Methodology

- **Cell Seeding:**
 - Culture human cancer cell lines (e.g., A549 - lung, MCF-7 - breast) to ~80% confluency.
 - Trypsinize, count, and dilute the cells in complete culture medium to a final concentration of 5×10^4 cells/mL.
 - Seed 100 μ L of the cell suspension (5,000 cells/well) into a 96-well flat-bottom plate.
 - Incubate for 24 hours at 37°C, 5% CO₂, to allow for cell attachment.
- **Compound Treatment:**

- Prepare a 10 mM stock solution of each morpholine derivative in DMSO.
- Perform serial dilutions in culture medium to create a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 μ M). Ensure the final DMSO concentration is $\leq 0.5\%$ to avoid solvent toxicity.
- Carefully remove the old medium from the wells and add 100 μ L of the medium containing the test compounds or controls.
- Incubate for 48 hours at 37°C, 5% CO₂.
- MTT Addition and Incubation:
 - Prepare a 5 mg/mL solution of MTT in sterile phosphate-buffered saline (PBS).
 - Add 20 μ L of the MTT solution to each well.
 - Incubate for 4 hours at 37°C, allowing for formazan crystal formation.
- Formazan Solubilization and Absorbance Reading:
 - Carefully aspirate the medium from each well without disturbing the formazan crystals.
 - Add 150 μ L of DMSO to each well to dissolve the crystals.
 - Gently shake the plate on an orbital shaker for 10 minutes to ensure complete solubilization.
 - Measure the absorbance at 570 nm using a microplate reader.

Data Analysis and Presentation

The percentage of cell viability is calculated using the formula: % Viability =
$$\frac{(\text{Absorbance_Sample} - \text{Absorbance_Blank})}{(\text{Absorbance_Vehicle} - \text{Absorbance_Blank})} \times 100$$

The IC₅₀ (half-maximal inhibitory concentration) values are then determined by plotting the percentage of viability against the logarithm of the compound concentration and fitting the data

to a sigmoidal dose-response curve using software like GraphPad Prism.

Table 1: Comparative Cytotoxicity (IC₅₀ in μ M) of Morpholine Derivatives

Compound ID	R-Group Modification	A549 (Lung Cancer)	MCF-7 (Breast Cancer)	Doxorubicin (Control)
MDM-001	-H (Amide)	35.2 $\pm$ 2.1	48.9 $\pm$ 3.5	0.8 $\pm$ 0.1
MDM-002	-CH ₂ Ph (Benzylamide)	12.5 $\pm$ 1.3	22.1 $\pm$ 1.9	0.8 $\pm$ 0.1
MDM-003	-Ph-4-Cl (Chloroanilide)	4.8 $\pm$ 0.5	9.7 $\pm$ 0.8	0.8 $\pm$ 0.1
MDM-004	-Ph-4-OCH ₃ (Methoxyanilide)	28.1 $\pm$ 2.4	41.3 $\pm$ 3.0	0.8 $\pm$ 0.1

Data are presented as mean $\pm$ standard deviation from three independent experiments (n=3). Data is hypothetical for illustrative purposes.

Expertise & Interpretation: The data in Table 1 suggests a preliminary structure-activity relationship (SAR). The unsubstituted amide (MDM-001) shows modest activity. Adding a lipophilic benzyl group (MDM-002) enhances potency. The most significant increase in activity is observed with the introduction of an electron-withdrawing chloro-substituent on the phenyl ring (MDM-003), suggesting that this modification may be crucial for target interaction. Conversely, an electron-donating methoxy group (MDM-004) diminishes the cytotoxic effect compared to the chloro-derivative.

Section 3: Comparative Analysis with an Alternative Scaffold: Tetrahydropyran

To contextualize the potential of the morpholine scaffold, it is valuable to compare it with another common six-membered, saturated heterocycle like tetrahydropyran (THP). The key difference is the replacement of the nitrogen atom in morpholine with a carbon atom in THP, which fundamentally alters its physicochemical properties.

Table 2: Physicochemical Property Comparison: Morpholine vs. Tetrahydropyran

Property	Morpholine Scaffold	Tetrahydropyran (THP) Scaffold	Rationale for Difference
Hydrogen Bond Donors	1 (from N-H)	0	The nitrogen atom in morpholine can act as an H-bond donor, a critical interaction for target binding.
Hydrogen Bond Acceptors	2 (from N and O)	1 (from O)	The presence of both nitrogen and oxygen provides more H-bond accepting capability.
Basicity (pKa of conjugate acid)	~8.5	N/A	The amine function imparts basicity, allowing for salt formation to improve solubility and formulation.
Polar Surface Area (PSA)	High	Moderate	The additional heteroatom in morpholine increases its polarity, which can enhance water solubility.

This comparison highlights a key advantage of the morpholine scaffold: its enhanced hydrogen bonding capacity and tunable basicity, which provide greater opportunities for specific, high-affinity interactions with biological targets compared to the less polar THP ring.

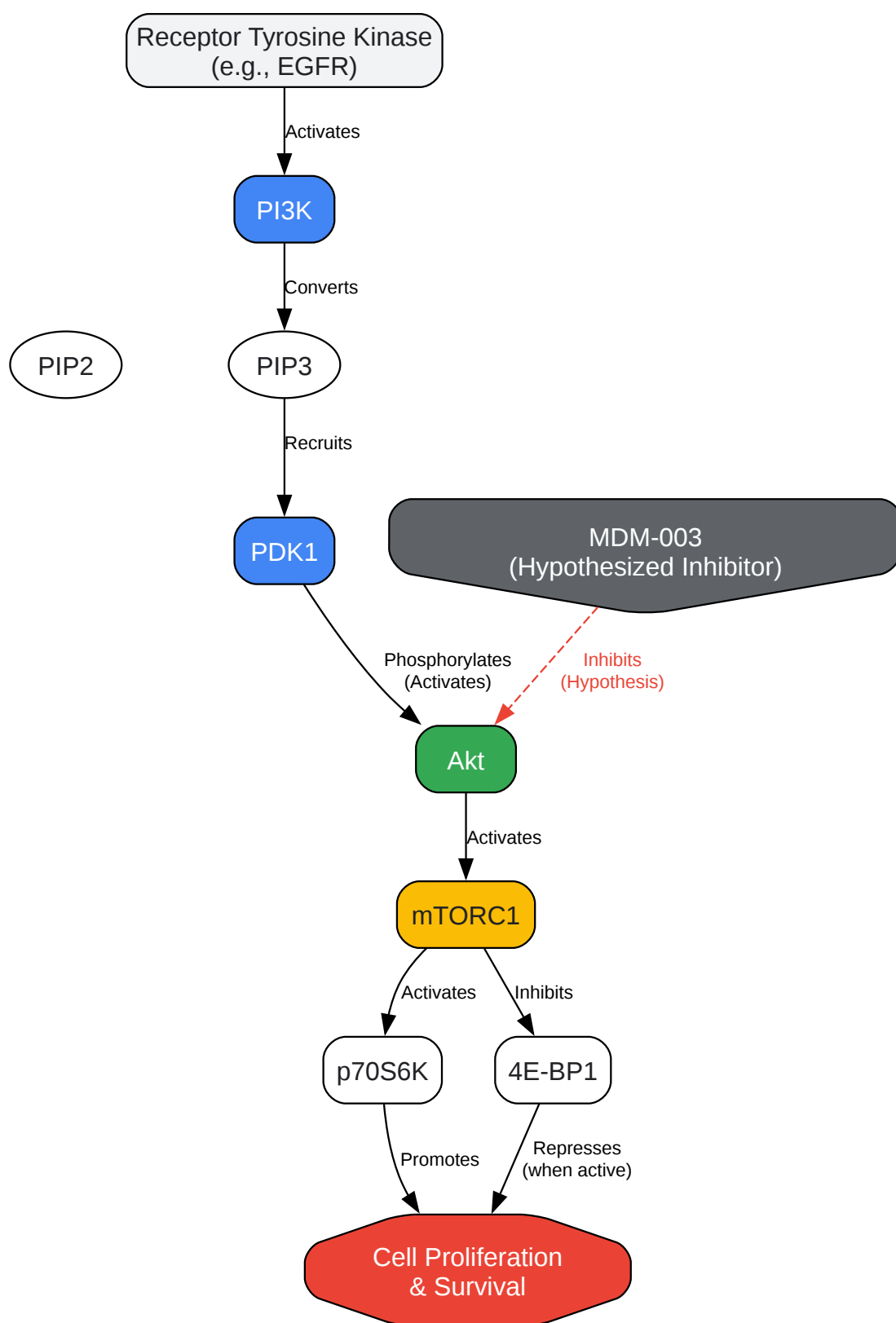
Section 4: Mechanistic Insights — Targeting the PI3K/Akt/mTOR Signaling Pathway

Given the observed anticancer activity, a logical next step is to investigate the underlying mechanism. The PI3K/Akt/mTOR pathway is a critical signaling cascade that regulates cell proliferation, survival, and growth, and it is frequently hyperactivated in many types of cancer.

Therefore, it represents a high-priority target for mechanistic studies of novel anticancer compounds.

Hypothesized Signaling Pathway Diagram

The following diagram illustrates the core components of the PI3K/Akt/mTOR pathway and potential points of inhibition for a hypothetical active morpholine derivative.



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Caption: The PI3K/Akt/mTOR pathway, a key regulator of cell survival.

Expert Rationale: To validate the hypothesis that a compound like MDM-003 targets this pathway, a Western blot analysis would be the next logical experiment. By treating A549 cells with MDM-003 and probing for the phosphorylated (active) forms of Akt (p-Akt) and its downstream targets like S6K, one could directly observe a dose-dependent decrease in their phosphorylation levels. This would provide strong evidence for on-target activity and guide further lead optimization efforts.

Conclusion and Future Directions

This guide has established a robust framework for evaluating the bioactivity of novel **(S)-Methyl 6,6-dimethyl-morpholine-3-carboxylate** derivatives. By employing a systematic screening cascade, from broad cytotoxicity assays to specific mechanistic studies, researchers can efficiently identify and characterize promising lead candidates. The comparative analysis underscores the inherent advantages of the morpholine scaffold, while the proposed mechanistic investigation into the PI3K/Akt/mTOR pathway provides a clear and actionable path for future research. The next phase of development for a promising hit like the hypothetical MDM-003 would involve further SAR studies to enhance potency and selectivity, followed by in-depth ADME-Tox profiling to assess its drug-like properties.

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